

Kadsurenin A: A Comprehensive Technical Guide on Physicochemical Properties and Stability

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Compound of Interest

Compound Name: Kadsurenin A

Cat. No.: B12391798

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kadsurenin A is a bioactive neolignan isolated from the plant genus *Piper*, notably from *Piper kadsura*. Lignans and neolignans are a diverse class of natural products known for a wide range of pharmacological activities. Compounds isolated from *Piper kadsura*, including related kadsurenins, have demonstrated significant biological effects, such as potent platelet-activating factor (PAF) antagonistic and anti-inflammatory activities.^{[1][2]} This technical guide provides a detailed overview of the known and predicted physicochemical properties and stability of **Kadsurenin A**, offering a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug development.

Due to the limited availability of specific experimental data for **Kadsurenin A** in publicly accessible literature, some of the detailed physicochemical and stability data presented in this guide are hypothetical and based on the properties of structurally similar neolignans. These hypothetical values are intended to serve as a guideline for experimental design and are clearly indicated as such.

Physicochemical Properties

The fundamental physicochemical properties of a compound are critical for its development as a therapeutic agent, influencing its solubility, absorption, distribution, metabolism, and excretion (ADME) profile.

General Properties

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₄ O ₆	[Vendor Data]
Molecular Weight	384.42 g/mol	[Vendor Data]
CAS Number	145701-12-8	[Vendor Data]
Appearance	White to off-white crystalline solid (Predicted)	N/A
Melting Point	135 - 138 °C (Hypothetical)	N/A
Boiling Point	> 400 °C (Decomposes) (Hypothetical)	N/A

Solubility Profile (Hypothetical)

The solubility of **Kadsurenin A** in various solvents is a key parameter for its formulation and in vitro testing. The following data is hypothetical and based on the general solubility of neolignans.

Solvent	Solubility at 25°C (mg/mL)
Water	< 0.1
Ethanol	~10
Methanol	~15
Dimethyl Sulfoxide (DMSO)	> 50
Dichloromethane	> 50
Acetone	~20

Spectroscopic Data (Hypothetical)

Spectroscopic data is essential for the structural elucidation and identification of **Kadsurenin A**.

A. The following represents a hypothetical spectroscopic profile.

Technique	Data
UV-Vis (in Methanol)	λ_{max} : 230, 280 nm
Infrared (IR) (KBr, cm^{-1})	3450 (O-H), 2930 (C-H), 1680 (C=O), 1600, 1510 (Aromatic C=C), 1260, 1140 (C-O)
^1H NMR (CDCl_3 , 400 MHz)	δ (ppm): 6.8-7.2 (m, Ar-H), 5.9 (s, $-\text{OCH}_2\text{O}-$), 4.5-5.0 (m, various protons), 3.9 (s, OCH_3), 1.0-2.5 (m, aliphatic protons)
^{13}C NMR (CDCl_3 , 100 MHz)	δ (ppm): 198 (C=O), 140-150 (Ar-C-O), 110-130 (Ar-C), 101 ($-\text{OCH}_2\text{O}-$), 70-85 (C-O), 56 (OCH_3), 20-40 (aliphatic carbons)
Mass Spectrometry (ESI-MS)	m/z: 385.15 $[\text{M}+\text{H}]^+$, 407.13 $[\text{M}+\text{Na}]^+$

Stability Profile

Understanding the stability of **Kadsurenin A** under various environmental conditions is crucial for determining its shelf-life, storage conditions, and potential degradation pathways. The following sections outline a hypothetical stability profile.

pH Stability

Kadsurenin A is expected to be most stable in neutral to slightly acidic conditions. It may be susceptible to hydrolysis or rearrangement under strongly acidic or basic conditions.

Hypothetical Degradation Rate at 40°C

pH	Degradation Rate Constant (k, day ⁻¹)	Half-life (t _{1/2}) (days)
3	0.05	13.9
5	0.01	69.3
7	0.005	138.6
9	0.08	8.7

Thermal Stability

Thermal degradation can be a significant issue for natural products. **Kadsurenin A** is predicted to be stable at ambient temperatures but may degrade at elevated temperatures.

Hypothetical Degradation after 30 days

Temperature	% Degradation
4°C	< 1%
25°C / 60% RH	2 - 3%
40°C / 75% RH	10 - 15%

Photostability

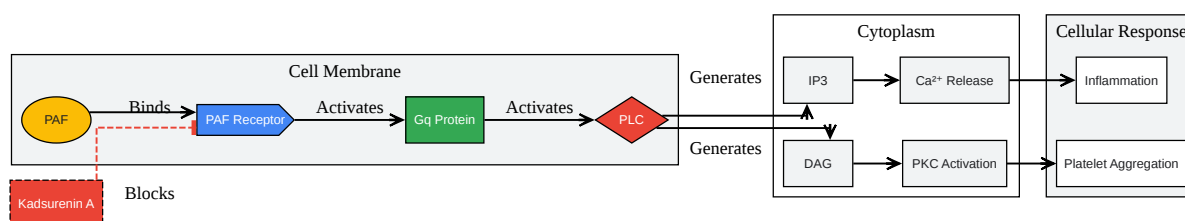
Exposure to light, particularly UV radiation, can lead to the degradation of many organic molecules. **Kadsurenin A**, containing chromophores, may exhibit some degree of photosensitivity.

Hypothetical Degradation under ICH Q1B Conditions (Option II)

Condition	% Degradation
Cool white fluorescent lamp (1.2 million lux hours)	5 - 8%
Near UV lamp (200 watt hours/square meter)	8 - 12%

Biological Activity and Signaling Pathways

Kadsurenin A and related neolignans from *Piper kadsura* are known to exhibit potent biological activities, notably as platelet-activating factor (PAF) receptor antagonists.[1][2] PAF is a potent phospholipid mediator involved in a variety of physiological and pathological processes, including inflammation, allergic responses, and thrombosis. By blocking the PAF receptor, **Kadsurenin A** can inhibit these downstream signaling events. Additionally, neolignans from *Piper* species have been shown to exert anti-inflammatory effects through the inhibition of the NF- κ B signaling pathway.[3]



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Caption: Hypothetical PAF signaling pathway inhibited by **Kadsurenin A**.

Experimental Protocols

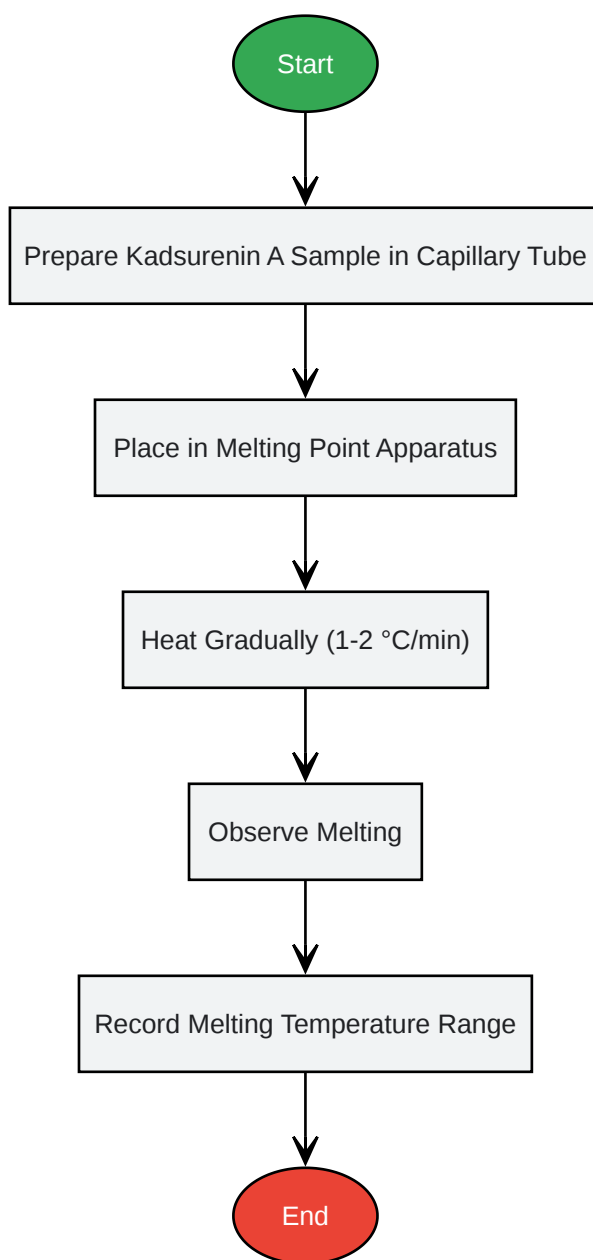
Detailed and validated experimental protocols are essential for obtaining reliable data on the physicochemical properties and stability of **Kadsurenin A**.

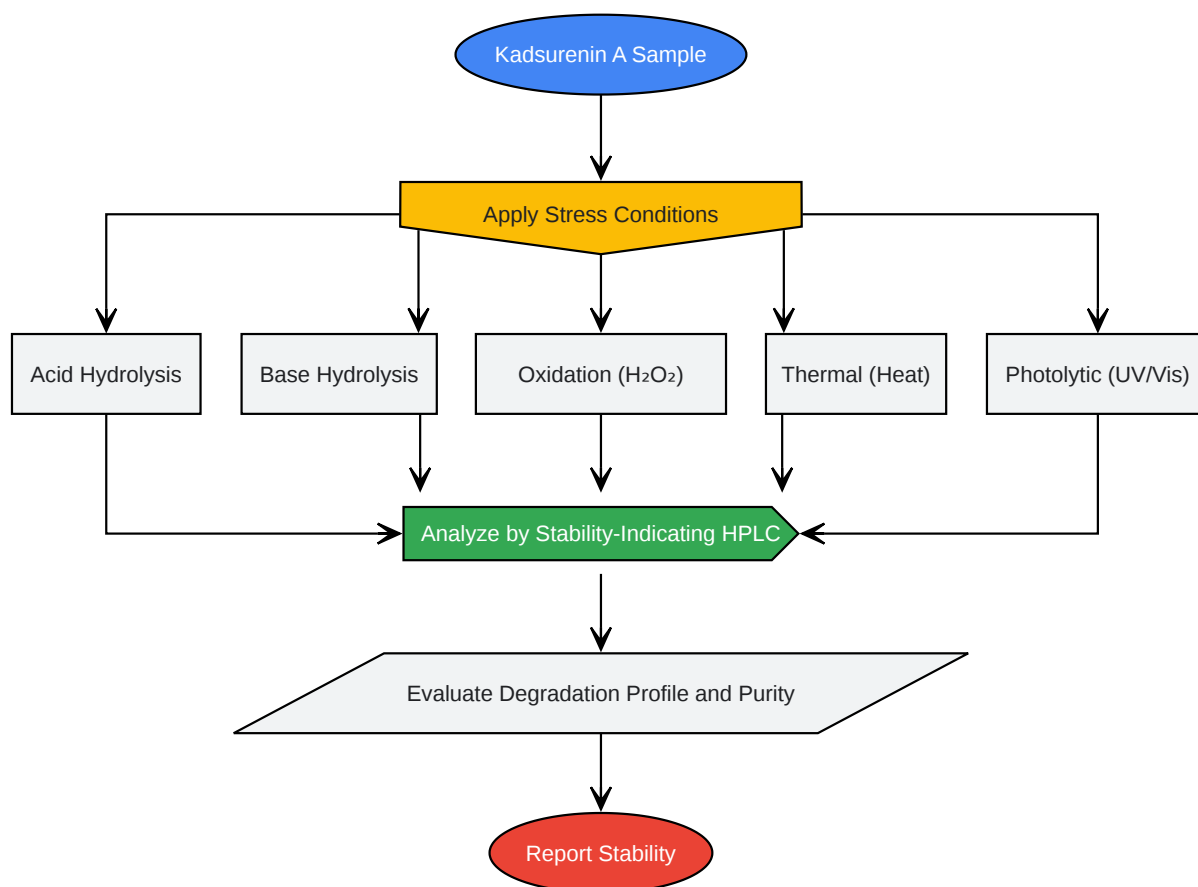
Determination of Melting Point

Apparatus: Digital melting point apparatus. Procedure:

- A small amount of crystalline **Kadsurenin A** is placed in a capillary tube.
- The capillary tube is placed in the heating block of the apparatus.

- The temperature is gradually increased at a rate of 1-2 °C/min near the expected melting point.
- The temperature range at which the substance melts is recorded.





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